

Application Notes: DG-8 for Thioredoxin Reductase 1 (TrxR1) Binding Assays

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Compound of Interest

Compound Name: DG-8

Cat. No.: B12393720

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Introduction

Thioredoxin Reductase 1 (TrxR1) is a key enzyme in the mammalian thioredoxin system, playing a critical role in maintaining cellular redox homeostasis.^{[1][2][3]} This selenocysteine-containing flavoenzyme is responsible for reducing thioredoxin (Trx), which in turn regulates a multitude of cellular processes, including antioxidant defense, cell proliferation, and apoptosis.^{[1][2][3]} Elevated levels of TrxR1 are observed in numerous cancer types, making it an attractive therapeutic target for anticancer drug development.^[1] **DG-8** is a fluorescent 4,5-dichloropyridazinone probe that has been identified as an inhibitor of TrxR1. Its intrinsic fluorescence and activity against TrxR1 make it a valuable tool for studying the enzyme's function and for screening potential inhibitors.

These application notes provide detailed protocols for utilizing **DG-8** in TrxR1 binding and inhibition assays, offering researchers a guide to effectively employ this compound in their studies.

Quantitative Data Summary

The following table summarizes the inhibitory activity of **DG-8** and other top-performing DG compounds against TrxR1 and their effects on cancer cell viability. The data is presented as IC₅₀ values, which represent the concentration of the compound required to inhibit 50% of the target's activity or cell viability.

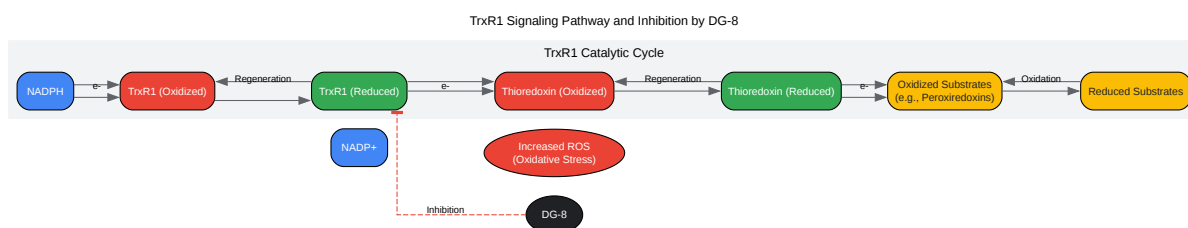
Compound	Luciferase IC50 (μM)	FaDu Cell Viability IC50 (μM)	TrxR1 Inhibition (in vitro)	TrxR2 Inhibition (in vitro)
DG-8	1.2	0.72	Potent	No significant inhibition
Other "Top DG Compounds"	1-3	~0.5 - 2	Potent	No significant inhibition
Auranofin (Control)	~1	~1	Potent	Potent

Data is compiled from studies on various cancer cell lines and with recombinant proteins.[4]

Signaling Pathway and Experimental Workflow

TrxR1 Signaling Pathway and Inhibition by DG-8

The following diagram illustrates the central role of TrxR1 in the thioredoxin system and the mechanism of its inhibition by **DG-8**, leading to increased oxidative stress.

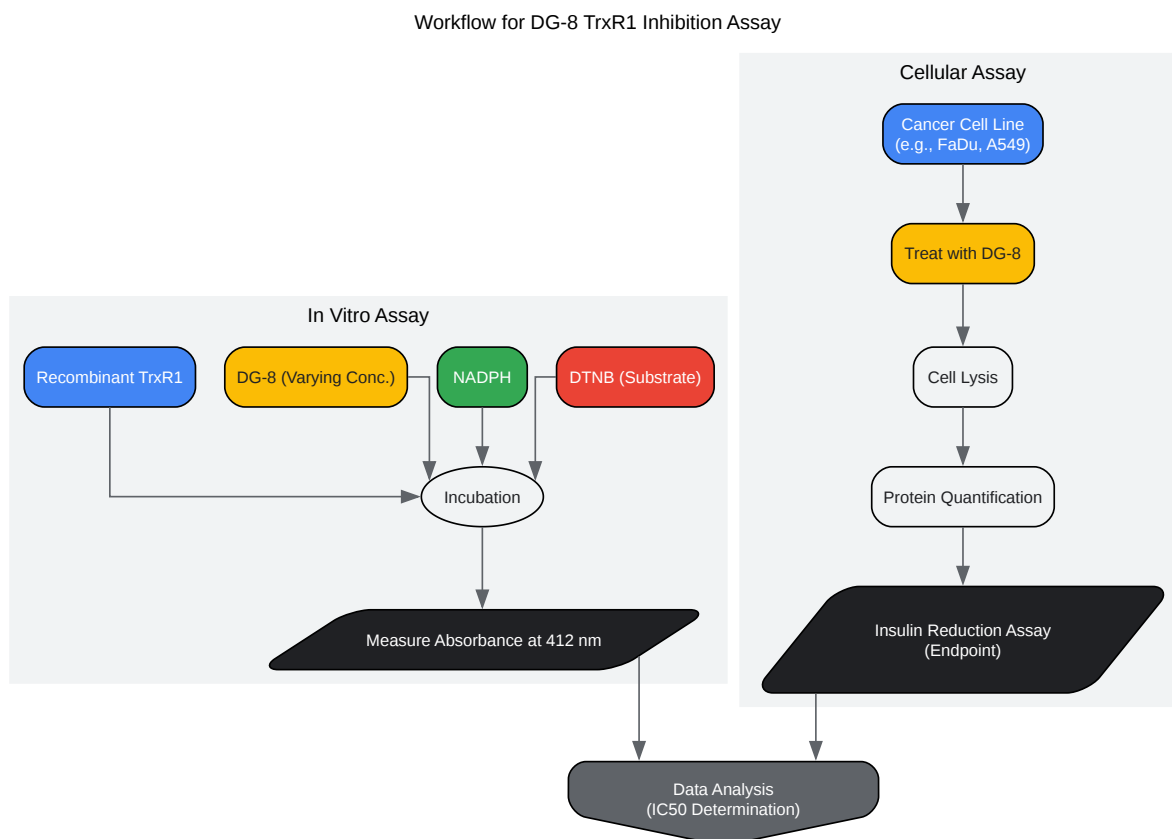


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Caption: **DG-8** inhibits the reduced form of TrxR1, disrupting the catalytic cycle and leading to an accumulation of reactive oxygen species (ROS).

Experimental Workflow for TrxR1 Inhibition Assay

This diagram outlines the general workflow for assessing the inhibitory potential of **DG-8** on TrxR1 activity both in vitro and in a cellular context.



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